

Spectroscopic Characterization of 2,3,4-Trichloroquinoline: A Technical Guide

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Compound of Interest

Compound Name: 2,3,4-Trichloroquinoline

CAS No.: 40335-02-2

Cat. No.: B1597262

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Introduction

2,3,4-Trichloroquinoline is a halogenated heterocyclic aromatic compound belonging to the quinoline family. The substitution of three chlorine atoms on the pyridine ring significantly influences its electronic properties, reactivity, and biological activity, making it a molecule of interest for researchers in medicinal chemistry and materials science. A thorough understanding of its structural and electronic characteristics is paramount for its application and further development. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for the unambiguous identification and characterization of this molecule.

This technical guide provides an in-depth analysis of the expected spectroscopic data for **2,3,4-trichloroquinoline**. In the absence of publicly available experimental spectra for this specific isomer, this guide leverages established principles of spectroscopy and comparative data from analogous chloroquinoline derivatives to predict and interpret its spectral features. This approach not only offers a comprehensive theoretical framework for the characterization of **2,3,4-trichloroquinoline** but also serves as a valuable reference for the analysis of other polychlorinated quinoline systems.

Molecular Structure and Numbering

A clear understanding of the molecular structure and atom numbering is fundamental for the interpretation of spectroscopic data, particularly NMR. The structure of **2,3,4-trichloroquinoline** with the conventional numbering system is presented below.

Figure 1: Molecular structure and numbering of **2,3,4-trichloroquinoline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. The following sections detail the predicted ^1H and ^{13}C NMR spectra of **2,3,4-trichloroquinoline**.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **2,3,4-trichloroquinoline** is expected to be relatively simple, showing signals only for the four protons on the carbocyclic (benzene) ring. The electron-withdrawing effect of the three chlorine atoms on the pyridine ring will deshield the protons of the benzene ring, shifting their signals downfield compared to unsubstituted quinoline.

Predicted ^1H NMR Data (in CDCl_3 , referenced to TMS at 0.00 ppm)

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (J, Hz)
H-5	7.9 - 8.1	d	J = 8.0 - 9.0
H-6	7.5 - 7.7	t	J = 7.0 - 8.0
H-7	7.7 - 7.9	t	J = 7.0 - 8.0
H-8	8.1 - 8.3	d	J = 8.0 - 9.0

Interpretation and Rationale:

- Chemical Shifts: The protons H-5 and H-8 are expected to be the most deshielded due to their proximity to the electron-deficient pyridine ring and potential anisotropic effects from the C4-Cl bond and the nitrogen lone pair. H-6 and H-7 will appear at slightly higher fields.

- **Multiplicity and Coupling:** The protons on the benzene ring form a coupled spin system. H-5 will appear as a doublet due to coupling with H-6. H-6 will be a triplet, coupling to both H-5 and H-7. Similarly, H-7 will be a triplet, coupling to H-6 and H-8. H-8 will appear as a doublet due to coupling with H-7. The ortho coupling constants are typically in the range of 7-9 Hz.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum will provide information about the nine unique carbon atoms in the **2,3,4-trichloroquinoline** molecule. The chemical shifts will be significantly influenced by the electronegativity of the nitrogen atom and the chlorine substituents.

Predicted ¹³C NMR Data (in CDCl₃, referenced to TMS at 0.00 ppm)

Carbon	Predicted Chemical Shift (δ, ppm)
C-2	148 - 152
C-3	130 - 134
C-4	140 - 144
C-4a	128 - 132
C-5	129 - 133
C-6	127 - 131
C-7	130 - 134
C-8	125 - 129
C-8a	145 - 149

Interpretation and Rationale:

- **Carbons Bearing Chlorine:** The carbons directly attached to the chlorine atoms (C-2, C-3, and C-4) will experience a significant downfield shift due to the inductive effect of the halogens. However, the effect can be complex and is not always strictly additive.
- **Carbons of the Pyridine Ring:** C-2 and C-8a are expected to be significantly deshielded due to their proximity to the electronegative nitrogen atom.

- Carbons of the Benzene Ring: The chemical shifts of the carbons in the benzene ring (C-4a, C-5, C-6, C-7, C-8) will be influenced by the overall electron deficiency of the quinoline system.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to molecular vibrations.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Intensity
3100 - 3000	C-H stretching (aromatic)	Medium to Weak
1600 - 1450	C=C and C=N stretching (aromatic rings)	Strong to Medium
1200 - 1000	C-C stretching (in-ring)	Medium
850 - 750	C-H bending (out-of-plane)	Strong
800 - 600	C-Cl stretching	Strong

Interpretation and Rationale:

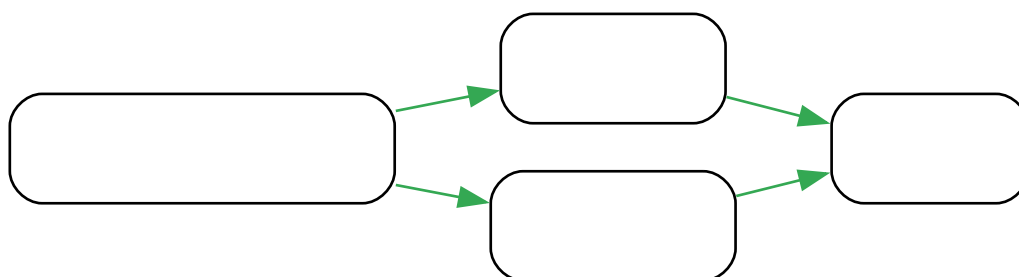
- Aromatic C-H Stretch: The presence of the aromatic rings will give rise to C-H stretching vibrations typically observed above 3000 cm⁻¹.
- Ring Stretching: The C=C and C=N stretching vibrations of the quinoline core will result in a series of sharp bands in the 1600-1450 cm⁻¹ region.
- C-H Bending: Strong absorptions in the 850-750 cm⁻¹ region are characteristic of the out-of-plane C-H bending vibrations of the benzene ring protons. The pattern of these bands can sometimes provide information about the substitution pattern.
- C-Cl Stretching: The most characteristic feature for this molecule will be the strong absorptions corresponding to the C-Cl stretching vibrations, typically found in the 800-600 cm⁻¹ region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure. For **2,3,4-trichloroquinoline** ($C_9H_4Cl_3N$), the presence of three chlorine atoms will result in a characteristic isotopic pattern for the molecular ion and its fragments.

Predicted Mass Spectrometry Data

- **Molecular Ion (M^+):** The molecular weight of **2,3,4-trichloroquinoline** is 230.98 g/mol for the monoisotopic mass (using ^{35}Cl). Due to the natural abundance of chlorine isotopes ($^{35}Cl \approx 75.8\%$, $^{37}Cl \approx 24.2\%$), the molecular ion peak will appear as a cluster of peaks. The most abundant peaks in this cluster will be at m/z 231 (M^+), 233 ($M+2$) $^+$, 235 ($M+4$) $^+$, and 237 ($M+6$) $^+$. The relative intensities of these peaks will be approximately 100:98:32:3, which is a distinctive signature for a compound containing three chlorine atoms.
- **Major Fragmentation Pathways:**
 - **Loss of Cl:** A primary fragmentation pathway is expected to be the loss of a chlorine radical, leading to a fragment ion at $[M-Cl]^+$. This will also exhibit a characteristic isotopic pattern for two chlorine atoms.
 - **Loss of HCl:** Elimination of a molecule of HCl is another plausible fragmentation, resulting in an ion at $[M-HCl]^+$.
 - **Ring Fragmentation:** Further fragmentation of the quinoline ring system can occur, leading to smaller charged fragments.



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Figure 2: Predicted major fragmentation pathways for **2,3,4-trichloroquinoline**.

Experimental Protocols

While experimental data for **2,3,4-trichloroquinoline** is not readily available, the following are standard protocols for acquiring the spectroscopic data discussed in this guide.

NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **2,3,4-trichloroquinoline** in 0.5-0.7 mL of deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard.
- **Instrumentation:** Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
- **^1H NMR Acquisition:** Acquire the spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire the proton-decoupled ^{13}C NMR spectrum. A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of the ^{13}C isotope.
- **Data Processing:** Process the raw data (Fourier transformation, phase correction, and baseline correction) to obtain the final spectra.

IR Spectroscopy

- **Sample Preparation:** For a solid sample, the KBr pellet method or Attenuated Total Reflectance (ATR) can be used. For the KBr method, mix a small amount of the sample with dry KBr powder and press it into a transparent disk. For ATR, place a small amount of the sample directly on the ATR crystal.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Record the spectrum, typically in the range of $4000\text{-}400\text{ cm}^{-1}$.
- **Data Processing:** The resulting interferogram is Fourier-transformed to produce the IR spectrum.

Mass Spectrometry

- **Sample Introduction:** Introduce the sample into the mass spectrometer via a suitable method, such as direct insertion probe (for solids) or after separation by Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).
- **Ionization:** Use Electron Impact (EI) ionization to generate the molecular ion and fragment ions.
- **Mass Analysis:** Analyze the ions using a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** Detect the ions and generate the mass spectrum, which is a plot of relative abundance versus mass-to-charge ratio (m/z).

Conclusion

This technical guide has provided a detailed prediction and interpretation of the ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry data for **2,3,4-trichloroquinoline**. By leveraging fundamental spectroscopic principles and data from analogous compounds, a comprehensive spectral profile has been constructed. This guide serves as a valuable resource for the identification and characterization of **2,3,4-trichloroquinoline** and can aid researchers in the structural elucidation of related polychlorinated heterocyclic systems. The distinctive features, such as the ^1H NMR coupling patterns, the influence of chlorine on ^{13}C chemical shifts, the characteristic C-Cl IR absorptions, and the unique isotopic pattern in the mass spectrum, collectively provide a robust fingerprint for this molecule.

References

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